

# 5'-Demethylaquillochin: Unraveling a Molecule of Unknown Origin

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## Compound of Interest

Compound Name: *5'-Demethylaquillochin*

Cat. No.: B7982125

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An extensive review of publicly available scientific literature and chemical databases reveals a significant knowledge gap surrounding the discovery and natural source of **5'-Demethylaquillochin** (CAS Number: 305364-91-4). Despite its commercial availability from several chemical suppliers, no primary research publications detailing its isolation, characterization, or biological activity could be identified.

This in-depth technical guide aims to consolidate the currently available, albeit limited, information on **5'-Demethylaquillochin** and highlight the existing discrepancies regarding its natural origin. The content is structured to provide researchers, scientists, and drug development professionals with a clear understanding of the current state of knowledge and to identify critical areas for future research.

## Conflicting Reports on Natural Source

Information regarding the natural source of **5'-Demethylaquillochin** is sparse and contradictory. Commercial vendor Biosynth describes the compound as a natural alkaloid derived from the bark of tropical plants belonging to the Aquilaria species.<sup>[1]</sup> This genus is well-known for producing agarwood, a resinous heartwood rich in various secondary metabolites. A comprehensive review of the secondary metabolites isolated from Aquilaria species, however, does not mention **5'-Demethylaquillochin**. The review does list a related compound, aquillochin, a coumarinolignan isolated from Aquilaria agallocha.<sup>[2]</sup> It is plausible that **5'-Demethylaquillochin** could be a derivative of aquillochin, but without scientific literature to support this, the connection remains speculative.

Adding to the ambiguity, searches for **5'-Demethylaquillochin** in connection with fungal sources, particularly the genus *Didymella*, which is known for producing a diverse array of secondary metabolites, yielded no relevant results.[3][4][5][6]

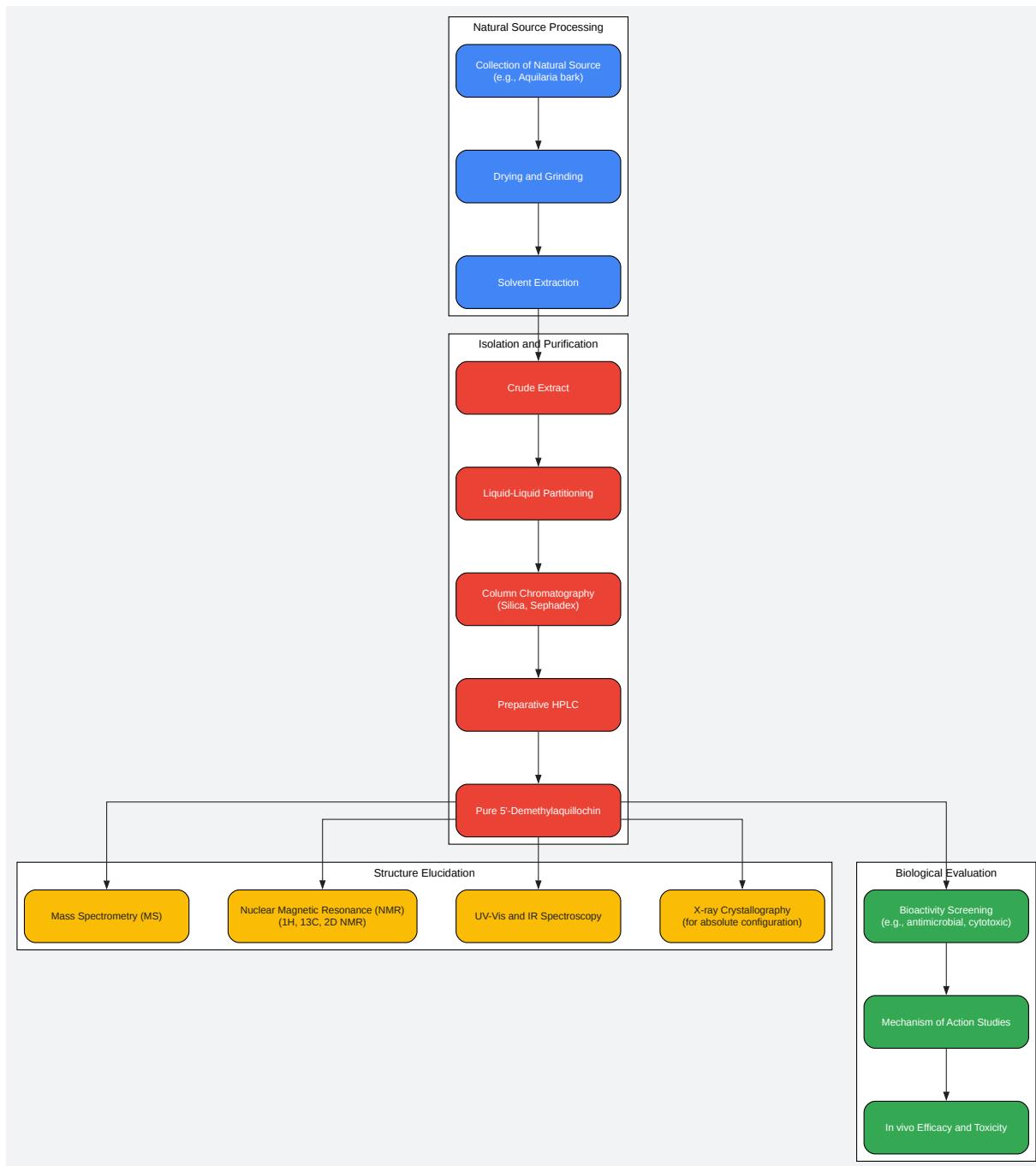
## Physicochemical Data

While the discovery and biological context remain elusive, basic physicochemical data for **5'-Demethylaquillochin** are available from chemical suppliers. This information is crucial for any future research involving this compound.

Property	Value	Source
CAS Number	305364-91-4	[1][7][8][9]
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>9</sub>	[1]
Molecular Weight	402.35 g/mol	[1][7]
Canonical SMILES	COC1=CC(=CC(=C1O)O)C2C (OC3=C4C(=CC(=C3O2)OC)C =CC(=O)O4)CO	[1]

## Postulated Discovery and Characterization Workflow

Given the absence of a documented discovery process for **5'-Demethylaquillochin**, a generalized workflow for the discovery and characterization of a novel natural product is presented below. This logical diagram illustrates the typical steps that would have been necessary for its identification and serves as a roadmap for future investigations.

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A generalized workflow for natural product discovery.

## Future Research Directions

The significant lack of primary data on **5'-Demethylaquillochin** presents a unique opportunity for the scientific community. Key research priorities should include:

- Verification of the Natural Source: A systematic investigation of Aquilaria species is required to confirm or refute the presence of **5'-Demethylaquillochin**. This would involve the collection of plant material, extraction, and detailed chemical analysis.
- Total Synthesis: In the absence of a confirmed natural source, the total synthesis of **5'-Demethylaquillochin** would provide an unambiguous route to obtaining the pure compound for further study.
- Biological Screening: A comprehensive biological evaluation of **5'-Demethylaquillochin** is warranted to explore its potential therapeutic applications. Based on the unsubstantiated claims of its antimicrobial properties, initial screening should focus on a panel of pathogenic bacteria and fungi.
- Structure-Activity Relationship Studies: Should **5'-Demethylaquillochin** exhibit interesting biological activity, the synthesis and evaluation of analogues would be a crucial step in understanding its structure-activity relationship and optimizing its therapeutic potential.

## Conclusion

**5'-Demethylaquillochin** remains a chemical entity of significant ambiguity. While its basic chemical properties are known, its discovery, natural origin, and biological functions are undocumented in the accessible scientific literature. The conflicting information regarding its source highlights the need for rigorous scientific investigation to validate its existence as a natural product and to explore its potential as a bioactive molecule. The workflows and research directions outlined in this guide provide a framework for future studies that could finally elucidate the scientific story behind this enigmatic compound.

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